analytical methods for heptyl undecyl phthalate quantification

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Compound of Interest	
Compound Name:	*Heptyl Undecyl Phthalate*
CAS No.:	*65185-88-8*
Cat. No.:	*B041555*

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Application Note: Quantification of **Heptyl Undecyl Phthalate**

Introduction

Heptyl undecyl phthalate is a high molecular weight phthalate ester utilized as a plasticizer to enhance the flexibility and durability of polymeric materials. Due to its potential for migration from consumer products, such as food packaging, medical devices, and toys, robust analytical methods for its quantification are essential for regulatory compliance and risk assessment. This document provides detailed application notes and protocols for the quantification of **heptyl undecyl phthalate** in various matrices, targeting researchers, scientists, and professionals in drug development and quality control. The primary analytical techniques discussed are Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), which offer the necessary sensitivity and selectivity for trace-level analysis.

Analytical Methodologies

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The quantification of **heptyl undecyl phthalate** is predominantly achieved through chromatographic techniques coupled with mass spectrometry. The choice between GC-MS and LC-MS/MS often depends on the sample matrix, required sensitivity, and laboratory instrumentation availability.

- Gas Chromatography-Mass Spectrometry (GC-MS): This is a well-established and robust technique for the analysis of semi-volatile compounds like phthalates.[1][2][3] GC-MS provides excellent chromatographic resolution and is a powerful tool for phthalate determination.[3] Electron ionization (EI) is the most common ionization technique, often yielding a characteristic base peak ion at m/z 149 for many phthalates, which arises from the phthalic anhydride fragment.[3]

- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): This technique has gained prominence for its high sensitivity and selectivity, particularly for complex matrices.[4][5] It often requires less sample cleanup compared to GC-MS. Electrospray ionization (ESI) is typically used, and the analysis is performed in Multiple Reaction Monitoring (MRM) mode for enhanced specificity and lower detection limits.[4]

Data Presentation: Quantitative Performance

The following table summarizes typical quantitative performance data for the analysis of high molecular weight phthalates, including those structurally similar to **heptyl undecyl phthalate**, using GC-MS and LC-MS/MS. This data is compiled from various studies and represents expected performance metrics.

Parameter	GC-MS	LC-MS/MS	Source(s)
Limit of Detection (LOD)	0.1 - 10 µg/L	0.01 - 1 µg/L	[6]
Limit of Quantification (LOQ)	0.5 - 25 µg/L	0.025 - 5 ng/mL	[7][8]
Linearity (R^2)	> 0.99	> 0.995	[8]
Recovery (%)	80 - 115%	90 - 110%	[7][6]
Precision (RSD %)	< 15%	< 10%	[7]

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Experimental Protocols

Protocol 1: Quantification of **Heptyl Undecyl Phthalate** in Plastic Matrices by GC-MS

This protocol is adapted from established methods for phthalate analysis in polymers.[6][9]

1. Sample Preparation: Ultrasonic Extraction

- 1.1. Accurately weigh approximately 0.1 g of the cryogenically milled plastic sample into a 20 mL glass vial.
- 1.2. Add 10 mL of a suitable solvent such as dichloromethane or a toluene/dichloromethane mixture (1:9 v/v).[10]
- 1.3. Spike the sample with an appropriate internal standard (e.g., Benzyl Benzoate or a deuterated phthalate standard).
- 1.4. Place the vial in an ultrasonic bath and sonicate for 30 minutes.
- 1.5. After sonication, allow the solution to cool to room temperature.
- 1.6. If necessary, precipitate the polymer by adding an anti-solvent like hexane.
- 1.7. Filter the extract through a 0.45 µm PTFE syringe filter into a clean glass vial.
- 1.8. Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.

2. GC-MS Analysis

- 2.1. Instrument: Gas Chromatograph coupled to a Mass Spectrometer (e.g., Agilent 8890 GC with 5977B MSD).[1]
- 2.2. Column: A low-bleed, mid-polarity capillary column such as an Agilent J&W HP-5ms (30 m x 0.25 mm, 0.25 µm) or similar is recommended.[2][3]
- 2.3. Injection: 1 µL, splitless injection mode.

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- 2.4. Inlet Temperature: 280 °C.
- 2.5. Carrier Gas: Helium or Hydrogen at a constant flow rate (e.g., 1.2 mL/min).
- 2.6. Oven Temperature Program:
  - Initial temperature: 60 °C, hold for 1 minute.
  - Ramp 1: 20 °C/min to 220 °C.
  - Ramp 2: 5 °C/min to 300 °C, hold for 5 minutes.
- 2.7. MS Conditions:
  - Ion Source: Electron Ionization (EI) at 70 eV.
  - Source Temperature: 230 °C.
  - Quadrupole Temperature: 150 °C.
  - Acquisition Mode: Selected Ion Monitoring (SIM).
  - Ions to Monitor: A characteristic fragment ion for phthalates is m/z 149.[11] For **heptyl undecyl phthalate**, additional qualifying ions should be selected based on its mass spectrum.

3. Calibration and Quantification

- Prepare a series of calibration standards of **heptyl undecyl phthalate** in the final extraction solvent, ranging from expected sample concentrations (e.g., 0.05 to 10 µg/mL).
- Spike each calibration standard with the internal standard at a constant concentration.
- Generate a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration.
- Quantify **heptyl undecyl phthalate** in the samples using the generated calibration curve.

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Protocol 2: Quantification of **Heptyl Undecyl Phthalate** in Liquid Matrices (e.g., Pharmaceuticals, Beverages) by LC-MS/MS

This protocol is based on general methodologies for phthalate analysis in liquid samples.[4][5][12]

1. Sample Preparation: Liquid-Liquid Extraction (LLE)

- 1.1. Take a 5 mL aliquot of the liquid sample in a 15 mL glass centrifuge tube.
- 1.2. Spike the sample with an appropriate internal standard (e.g., a deuterated analog of a high molecular weight phthalate).
- 1.3. Add 5 mL of n-hexane (or another suitable immiscible organic solvent) to the tube.
- 1.4. Vortex vigorously for 2 minutes to ensure thorough mixing.
- 1.5. Centrifuge at 4000 rpm for 10 minutes to separate the phases.
- 1.6. Carefully transfer the upper organic layer to a clean glass tube.
- 1.7. Repeat the extraction with another 5 mL of n-hexane and combine the organic layers.
- 1.8. Evaporate the combined extracts to dryness under a gentle stream of nitrogen at 40 °C.
- 1.9. Reconstitute the residue in 1 mL of the mobile phase (e.g., 90:10 methanol:water) for LC-MS/MS analysis.

2. LC-MS/MS Analysis

- 2.1. Instrument: High-Performance Liquid Chromatograph coupled to a Tandem Mass Spectrometer (e.g., SCIEX QTRAP 5500 System).[4]
- 2.2. Column: A C18 reversed-phase column (e.g., Phenomenex Kinetex C18, 100 x 4.6 mm, 2.6 µm) is suitable.[4]
- 2.3. Mobile Phase:

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- A: 10 mM Ammonium Acetate in Water.
- B: Methanol.

- 2.4. Gradient Elution: A typical gradient would start at a lower percentage of organic phase and ramp up to a high percentage to elute the hydrophobic phthalate. For example: Start at 50% B, ramp to 98% B over 8 minutes, hold for 2 minutes, and then re-equilibrate.
- 2.5. Flow Rate: 0.5 mL/min.
- 2.6. Column Temperature: 40 °C.
- 2.7. MS/MS Conditions:
  - Ion Source: Electrospray Ionization (ESI) in positive mode.
  - Acquisition Mode: Multiple Reaction Monitoring (MRM).
  - Precursor and Product Ions: These must be optimized for **heptyl undecyl phthalate**. The precursor ion will likely be the protonated molecule $[M+H]^+$. Product ions will be characteristic fragments.
  - Collision Energy and other parameters: Optimize by direct infusion of a standard solution.

3. Calibration and Quantification

- Prepare matrix-matched calibration standards by spiking blank matrix with known concentrations of **heptyl undecyl phthalate** and the internal standard.
- Process the calibration standards through the same LLE procedure as the samples.
- Generate a calibration curve and quantify the analyte as described in the GC-MS protocol.

Visualizations

Workflow for Phthalate Quantification

The following diagram illustrates the general experimental workflow for the quantification of **heptyl undecyl phthalate** from a solid or liquid sample matrix.

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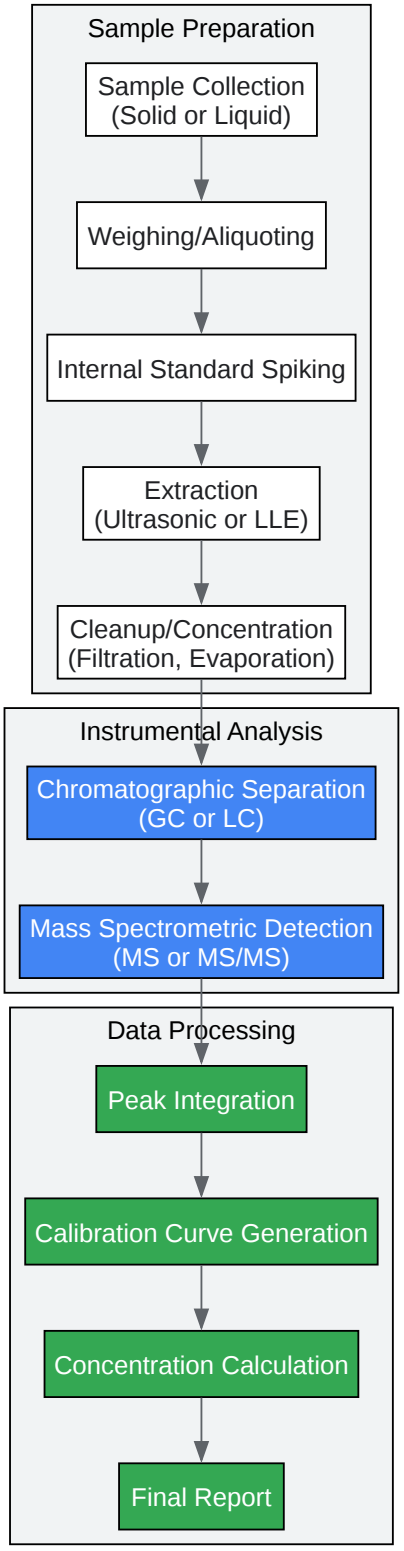
General Workflow for Heptyl Undecyl Phthalate Analysis



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Caption: Workflow from sample collection to final report.

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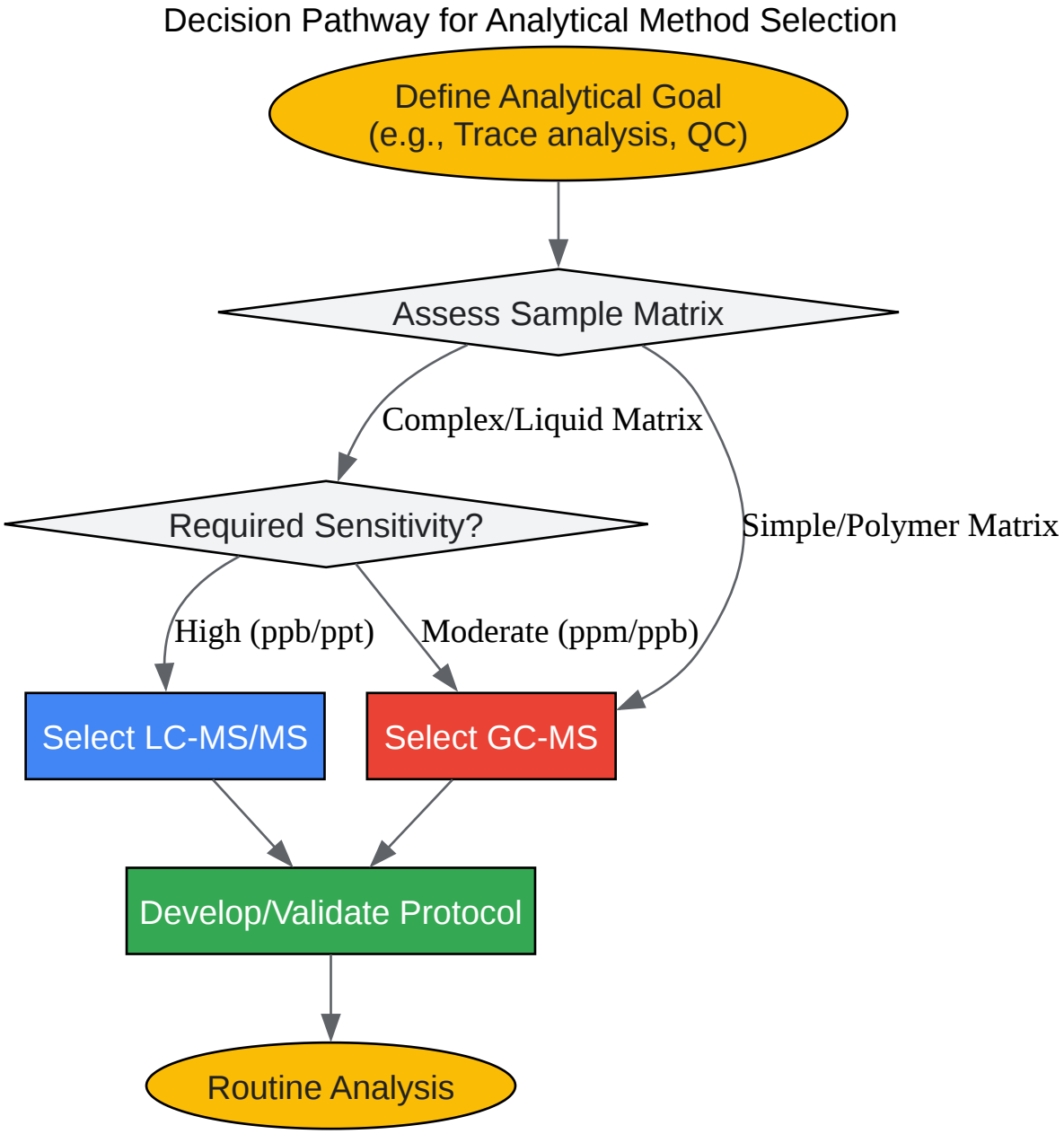
Decision Pathway for Method Selection

This diagram outlines the logical decision-making process for selecting the appropriate analytical method for **heptyl undecyl phthalate** quantification.



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Caption: Decision tree for choosing an analytical method.

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